General Disposal Procedures for Chemical Waste

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Goldlink*
CAS No.:	*138361-45-2*
Cat. No.:	*B1179772*

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For any chemical product, including those branded as "**Goldlink**," a systematic approach to disposal is necessary to ensure safety and regulatory compliance. The following steps provide a general framework for laboratory personnel.

Step 1: Identification and Classification First, identify the chemical waste. A chemical is considered waste when it is no longer intended for use.[1] Check the product's container label and its Safety Data Sheet (SDS) to understand its hazards, such as flammability, corrosivity, reactivity, or toxicity.[2] The SDS is the primary source for information on proper handling and disposal.

Step 2: Segregation and Storage Store chemical waste in compatible containers that are in good condition, with no leaks or cracks. Always keep waste containers closed except when adding waste. It is critical to segregate incompatible wastes to prevent dangerous chemical reactions.[1] For instance, strong acids should be stored separately from strong oxidizing agents.[3]

Step 3: Personal Protective Equipment (PPE) Before handling chemical waste, equip yourself with the appropriate Personal Protective Equipment (PPE). This typically includes safety

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glasses or goggles, protective gloves (e.g., rubber, nitrile, or neoprene), and in some cases, respiratory protection.[3][4][5]

Step 4: Disposal Path The SDS and local regulations will dictate the proper disposal method. Improper disposal, such as pouring chemicals down the drain or putting them in the regular trash, can pollute the environment, damage wastewater treatment systems, and pose a threat to human health.[6] Most laboratory chemical waste must be disposed of through an approved hazardous waste disposal service.[3][5][7] Contact your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal company to schedule a pickup.[1][2]

Step 5: Emergency Preparedness In case of a spill, have an appropriate spill kit ready. For spills of liquid materials, absorb the spill with an inert material like sand or silica gel and transfer it to a suitable container for disposal.[4][7] Ensure adequate ventilation in the handling and storage areas.[3]

Summary of "Goldlink" Products and Disposal Guidelines

The following table summarizes the key information for various products found with the "**Goldlink**" trade name. This information is extracted from their respective Safety Data Sheets.

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Product Name	Key Components	Hazards	Disposal Instructions
GoldLink Part A	ethoxylated bisphenol-a-dimethacrylate, 2-hydroxy ethyl methacrylate, benzoyl peroxide	May cause mild skin irritation. Harmful to aquatic life.[3]	Dispose of contents/container to an approved waste disposal plant. Avoid release to the environment.[3]
WESSOCLEAN GOLD LINE	Peracetic acid, Hydrogen peroxide	May be corrosive to metals. Causes serious eye irritation. Harmful to aquatic life with long-lasting effects.[7]	Dispose of contents/container to an authorized waste collection point in accordance with national regulations. Do not empty into drains.[7]
PROGOLD PROLINK CHAIN LUBE	Aliphatic Hydrocarbons, Hydrotreated Heavy Naphthenic Distillate	Combustible liquid. Harmful or fatal if swallowed (aspiration hazard).[4]	Dispose of contents and container in accordance with all local, regional, and national regulations.[4]
MetaLink White	Methyl-O,O',O''-butan-2-on-trioximo-silane	May cause an allergic skin reaction.[8]	Dispose of contents/container in accordance with local/regional/national/international regulations.[8]

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Gold Beryllium Alloy	Gold, Beryllium	May cause allergic skin reaction. May cause cancer. Causes damage to organs (Lungs) through prolonged or repeated exposure.[5]	Dispose of contents/container to an approved waste disposal plant. This material and its container must be disposed of as hazardous waste.[5]

Chemical Waste Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of laboratory chemical waste.

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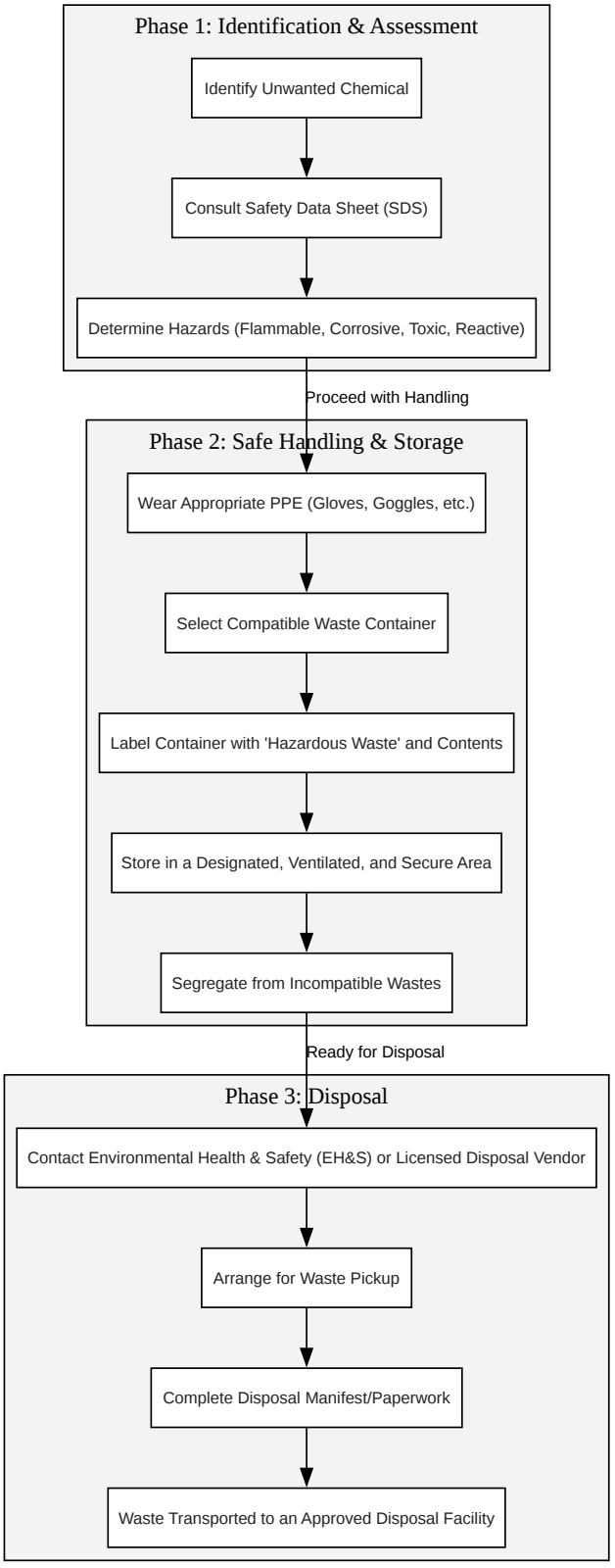

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Caption: Workflow for the safe disposal of laboratory chemical waste.

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References

- 1. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 2. How to Safely Dispose of Hazardous Chemicals [biolein.com]
- 3. clinicianschoice-ifu.com [clinicianschoice-ifu.com]
- 4. progoldmfr.com [progoldmfr.com]
- 5. fishersci.com [fishersci.com]
- 6. epa.gov [epa.gov]
- 7. wesso-gold-line.com [wesso-gold-line.com]
- 8. chemlink.com [chemlink.com]

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